

# physical and chemical properties of Boc-4-aminophenol

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## Compound of Interest

Compound Name: *Tert-butyl (4-hydroxyphenyl)carbamate*

Cat. No.: *B153034*

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An In-depth Technical Guide to the Physical and Chemical Properties of Boc-4-aminophenol

## Introduction

tert-Butyl N-(4-hydroxyphenyl)carbamate, commonly known as Boc-4-aminophenol, is a vital intermediate in organic synthesis, particularly in the fields of medicinal chemistry and drug development. The presence of a Boc (tert-butyloxycarbonyl) protecting group on the amino functionality allows for selective reactions at the phenolic hydroxyl group. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and key applications for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

The properties of Boc-4-aminophenol are summarized in the tables below, providing a clear reference for laboratory and research applications.

### Table 1: General and Molecular Properties

Property	Value	Reference
IUPAC Name	tert-butyl N-(4-hydroxyphenyl)carbamate	[1][2]
Synonyms	4-(Boc-amino)phenol, N-Boc-4-hydroxyaniline	[1][3]
CAS Number	54840-15-2	[1][3]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>3</sub>	[1]
Molecular Weight	209.24 g/mol	[1]
InChI Key	YRQMBQUMJFVZLF-UHFFFAOYSA-N	[1][4]
Canonical SMILES	CC(C)(C)OC(=O)NC1=CC=C(O)C=C1	[2][4]

**Table 2: Physical Characteristics**

Property	Value	Reference
Appearance	White to off-white solid	[3][5]
Melting Point	143-147 °C (lit.)	[1][3][4]
Boiling Point (Predicted)	288.7 ± 23.0 °C	[3][5]
Density (Predicted)	1.182 ± 0.06 g/cm <sup>3</sup>	[3][5]
Solubility	Slightly soluble in water	[3][5]
Storage Temperature	Room temperature, keep in a dark, dry, and sealed place	[3][5]

**Table 3: Chemical and Reactivity Data**

Property	Value	Reference
pKa (Predicted)	10.13 ± 0.26	<a href="#">[3]</a> <a href="#">[5]</a>
XLogP3	1.9	<a href="#">[1]</a>
Hydrogen Bond Donor Count	2	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[1]</a>
Rotatable Bond Count	3	<a href="#">[1]</a>
Topological Polar Surface Area	58.6 Å <sup>2</sup>	<a href="#">[1]</a>

**Table 4: Spectroscopic Data**

Spectroscopic Method	Data Availability
<sup>1</sup> H NMR	Available <a href="#">[6]</a>
<sup>13</sup> C NMR	Available <a href="#">[6]</a>
IR Spectroscopy	Available <a href="#">[6]</a>
Mass Spectrometry	ESI-MS (m/z) 208.1 [M-H] <sup>-</sup> <a href="#">[3]</a>

## Experimental Protocols

### Synthesis of Boc-4-aminophenol

A common and efficient method for the synthesis of Boc-4-aminophenol involves the reaction of 4-aminophenol with di-tert-butyl dicarbonate (Boc<sub>2</sub>O).

Materials:

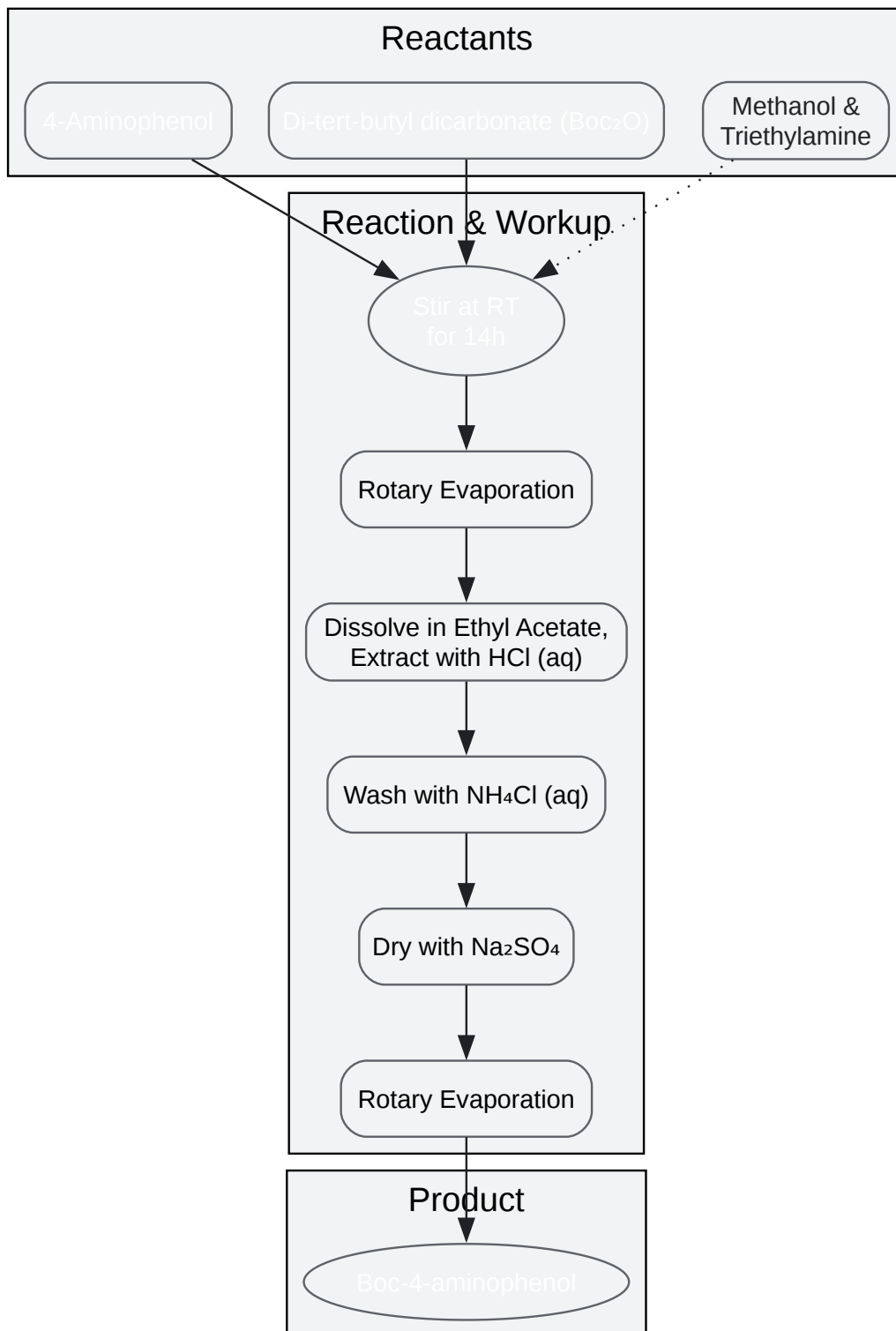
- 4-Aminophenol
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Methanol

- Triethylamine
- Ethyl acetate
- 0.25N Hydrochloric acid (aqueous)
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate

Procedure:

- Dissolve 4-aminophenol (10.97 g, 100.5 mmol) and triethylamine (30 mL) in methanol (200 mL).[\[3\]](#)
- Slowly add di-tert-butyl dicarbonate (24.07 g, 110.3 mmol) to the solution.[\[3\]](#)
- Stir the reaction mixture at room temperature (22°C) for 14 hours.[\[3\]](#)
- Monitor the reaction completion using Thin Layer Chromatography (TLC).
- Remove the solvent by rotary evaporation.[\[3\]](#)
- Dissolve the residue in ethyl acetate (250 mL).[\[3\]](#)
- Extract the organic phase with 0.25N aqueous hydrochloric acid (100 mL).[\[3\]](#)
- Separate the organic phase and wash it sequentially with a saturated aqueous ammonium chloride solution (3 x 50 mL).[\[3\]](#)
- Dry the organic phase over anhydrous sodium sulfate.[\[3\]](#)
- Remove the solvent by rotary evaporation to yield the final product as a white solid.[\[3\]](#)

## Synthesis of Boc-4-aminophenol



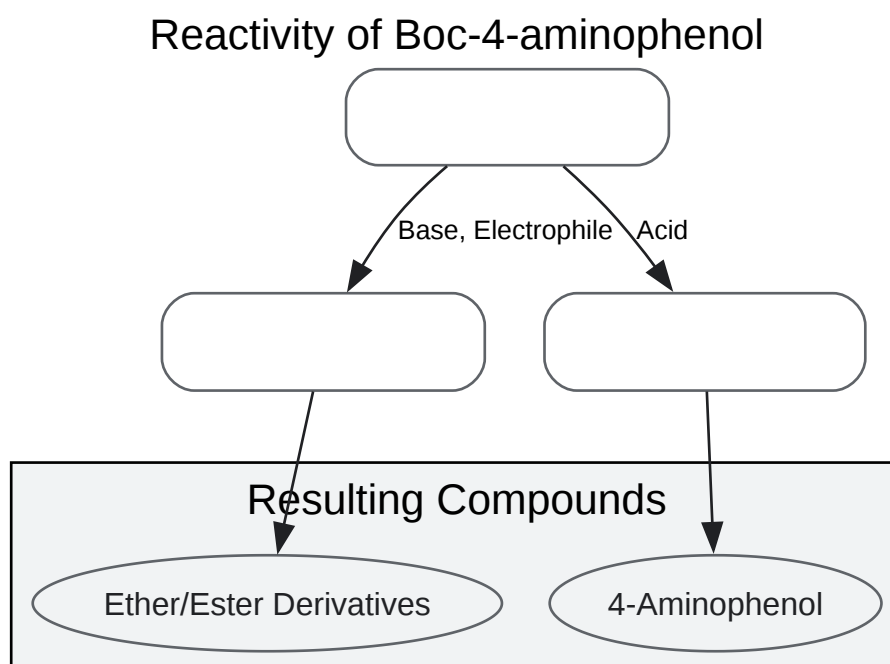
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Caption: Workflow for the synthesis of Boc-4-aminophenol.

## Chemical Reactivity and Stability

The chemical reactivity of Boc-4-aminophenol is primarily dictated by the interplay between the Boc-protected amine and the phenolic hydroxyl group.

- **Amino Group Protection:** The Boc group effectively protects the amino functionality, preventing its participation in reactions such as acylation or alkylation under standard conditions. This protection is crucial for directing reactions to the hydroxyl group.<sup>[2]</sup>
- **Phenolic Hydroxyl Group:** The unprotected hydroxyl group is available for various chemical transformations. For instance, it can be alkylated to form ethers or acylated to form esters. In the presence of a strong base like sodium hydride (NaH), the phenolic proton can be abstracted to form a more nucleophilic phenoxide ion.<sup>[7]</sup>
- **Deprotection:** The Boc group can be readily removed under acidic conditions (e.g., with HCl) to regenerate the free amino group, a common strategy in multi-step organic synthesis.<sup>[7]</sup>
- **Stability:** Boc-4-aminophenol should be stored in a dark place and sealed in a dry environment at room temperature to prevent degradation.<sup>[3][5]</sup> It is susceptible to oxidation, a characteristic common to aminophenols.



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Caption: Logical relationship of Boc-4-aminophenol's reactivity.

## Applications in Drug Development

Boc-4-aminophenol is a key building block in the synthesis of various pharmaceutical compounds. Its bifunctional nature, combined with the orthogonal protection strategy, makes it a versatile starting material.

- **Peptide Synthesis:** It is utilized to protect the amine group during the solid-phase synthesis of peptides.<sup>[2][3]</sup>
- **Intermediate for Active Pharmaceutical Ingredients (APIs):** The structural motif of 4-aminophenol is present in numerous drugs. The Boc-protected form allows for the controlled and sequential introduction of other functional groups, which is essential in the multi-step synthesis of complex APIs.
- **Scaffold for Combinatorial Chemistry:** Due to its two distinct reactive sites, Boc-4-aminophenol can be used as a scaffold to generate libraries of compounds for high-throughput screening in drug discovery programs.

## Conclusion

Boc-4-aminophenol is a compound of significant interest to researchers and professionals in organic synthesis and drug development. Its well-defined physical and chemical properties, coupled with its versatile reactivity, make it an indispensable tool in the synthesis of complex organic molecules and pharmacologically active compounds. This guide provides the essential technical information required for its effective use in a research and development setting.

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